

Personal protective equipment for handling 4''-methyloxy-Daidzin

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Compound of Interest

Compound Name: 4''-methyloxy-Daidzin

Cat. No.: B2884814

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Essential Safety and Handling Guide for 4''-methyloxy-Daidzin

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This document provides crucial safety, handling, and disposal protocols for **4''-methyloxy-Daidzin**. Given the absence of a comprehensive Safety Data Sheet (SDS) for this specific compound, a precautionary approach is paramount. The following guidance is based on the known properties of **4''-methyloxy-Daidzin**, safety data for the related isoflavone glycoside Daidzin, and general best practices for handling powdered chemical compounds of unknown toxicity in a laboratory setting.

Physicochemical and Hazard Information

Limited specific hazard data is available for **4''-methyloxy-Daidzin**. Therefore, hazard information for the structurally similar compound, Daidzin, is provided as a conservative proxy. Always handle **4''-methyloxy-Daidzin** as a potentially hazardous substance.

Property	Value	Source(s)
Chemical Name	4"-methyloxy-Daidzin	MedChemExpress, GlpBio
Synonyms	Daidzein 7-O-β-D-glucoside 4"-O-methylate	MedChemExpress, GlpBio
CAS Number	1195968-02-5	MedChemExpress, GlpBio
Molecular Formula	C ₂₂ H ₂₂ O ₉	PubChem[1], MedChemExpress, GlpBio[2]
Molecular Weight	430.4 g/mol	PubChem[1], MedChemExpress, GlpBio[2]
Appearance	Solid powder (Appearance may vary by supplier)	General knowledge
Solubility	Soluble in DMSO	GlpBio[2]
Storage	Store at -20°C	GlpBio[2]
Acute Oral Toxicity	Proxy Data (Daidzin): Category 4 (Harmful if swallowed)	DC Chemicals[3]
Aquatic Toxicity	Proxy Data (Daidzin): Category 1 (Very toxic to aquatic life with long lasting effects)	DC Chemicals[3]
LD50/LC50	Data not available for 4"-methyloxy-Daidzin. For the aglycone Daidzein, the No Observed Adverse Effect Level (NOAEL) in an acute oral toxicity study in animals was found to be above 5000 mg/kg, suggesting low acute toxicity. [4]	-

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to minimize exposure. The following PPE should be worn at all times when handling **4''-methyloxy-Daidzin**.

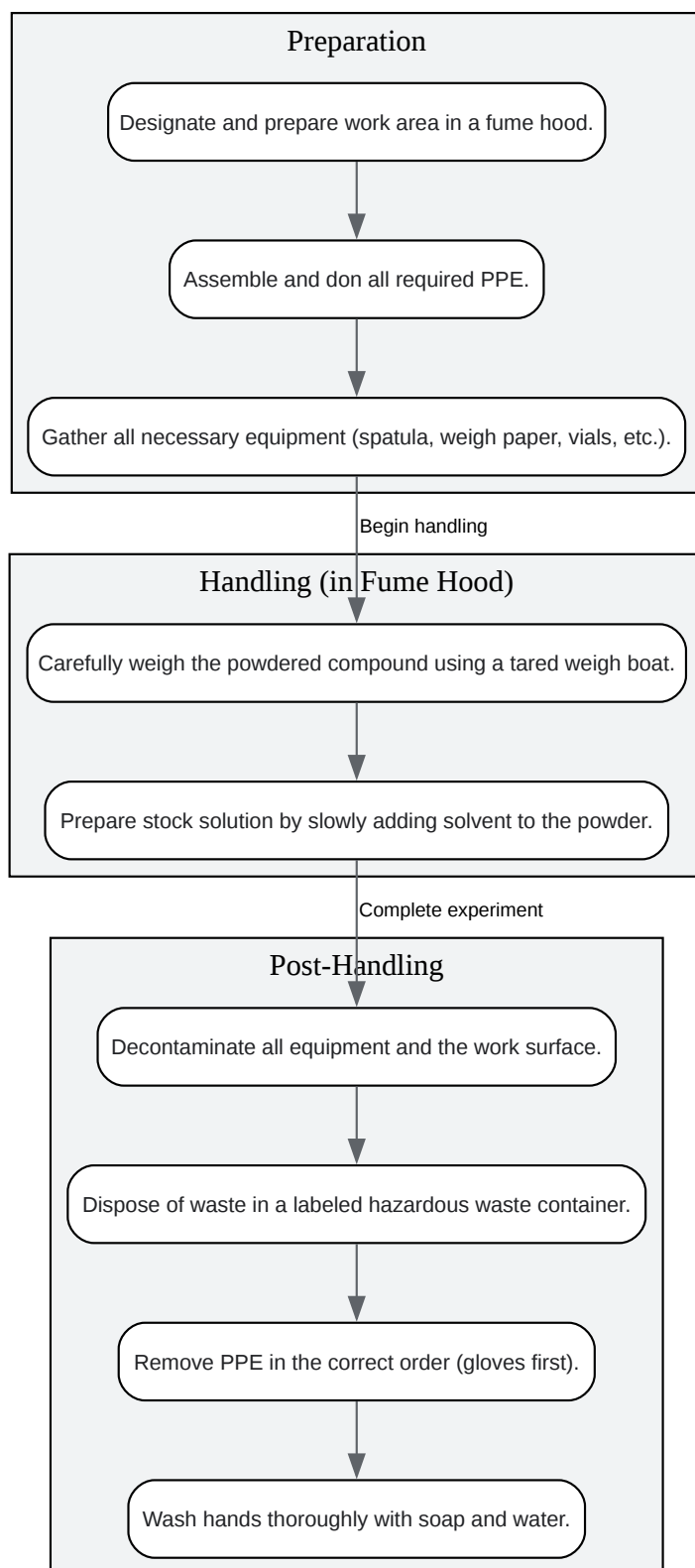
Protection Type	Specification
Eye Protection	Safety glasses with side shields or chemical splash goggles.
Hand Protection	Nitrile gloves. Inspect for tears or punctures before use. Change gloves frequently and immediately if contaminated.
Body Protection	A fully buttoned laboratory coat.
Respiratory	Not generally required under normal handling conditions in a well-ventilated area. If there is a risk of generating dust or aerosols, a NIOSH-approved respirator (e.g., N95) should be used. All work with the solid compound should be performed in a chemical fume hood or a powder containment hood.

Operational and Disposal Plans

Adherence to a strict operational workflow is critical for the safe handling and disposal of **4''-methyloxy-Daidzin**.

Experimental Workflow and Handling Protocol

This protocol outlines the step-by-step procedure for safely handling **4''-methyloxy-Daidzin**, from preparation to post-handling cleanup.



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